

Application Notes and Protocols: Direct Yellow 96 in Cellular Imaging

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Compound of Interest

Compound Name: Direct Yellow 96

Cat. No.: B1166392

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Disclaimer: The primary and validated application of Direct Yellow 96 in biological imaging is for staining the cell walls of fungi and plants. Its use in live-cell imaging of mammalian cells is not well-documented. The protocols and information provided herein for mammalian cells are intended as a starting point for investigational use and will require optimization and validation, including cytotoxicity assessment.

Introduction

Direct Yellow 96, also known by its synonym Solophenyl Flavine 7GFE 500, is a fluorescent dye traditionally used in the textile industry.[1] In recent years, it has been identified as a valuable tool for visualizing fungal cell walls due to its ability to bind to chitin.[2] It serves as an effective alternative to other cell wall stains like Calcofluor White M2R, offering good photostability.[2][3][4] The dye emits in the blue-green region of the spectrum, making it compatible with common fluorescence microscopy setups.[3] While its application in live mammalian cell imaging is largely unexplored, its fluorescent properties suggest potential for investigational studies.

Physicochemical and Fluorescent Properties

A summary of the key properties of Direct Yellow 96 is provided in the table below. This data is essential for designing imaging experiments, including selecting appropriate filter sets and

laser lines.

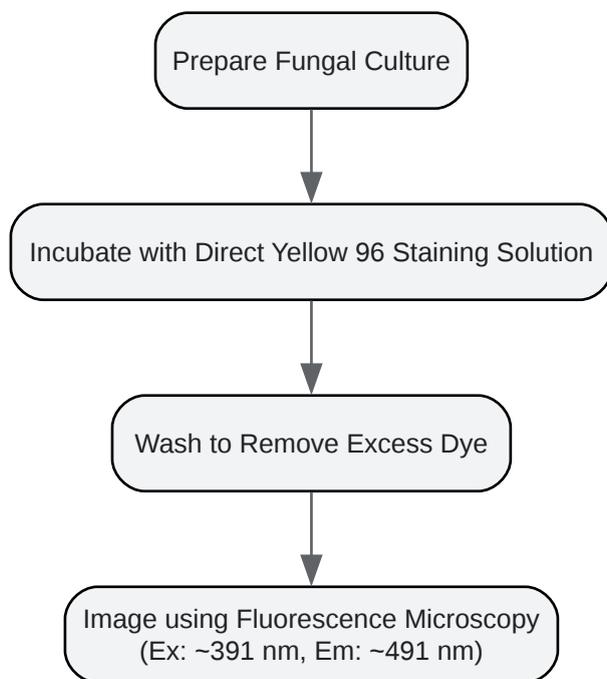
Property	Value	Reference
Synonyms	Solophenyl Flavine 7GFE 500, C.I. 24890	
CAS Number	61725-08-4	
Molecular Formula	C ₃₉ H ₃₄ N ₁₀ O ₁₃ S ₄	[5]
Molecular Weight	979.01 g/mol	[5]
Excitation Maximum (λ _{ex})	~391 nm	[6]
Emission Maximum (λ _{em})	~491 nm	[6]
Recommended Excitation Laser	405 nm	[6]
Appearance	Yellow to Orange Powder	[5]
Solubility	Water Soluble	[1]

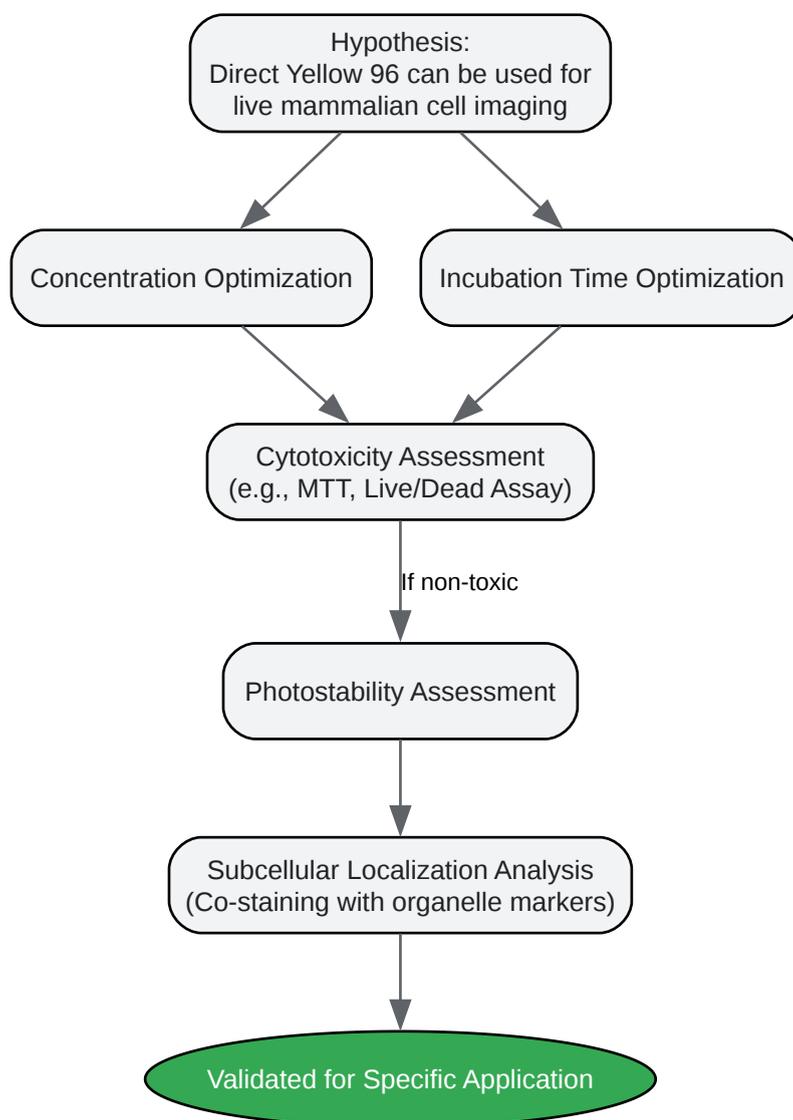
Key Applications

Established Application: Staining of Fungal Cell Walls

Direct Yellow 96 is a reliable stain for visualizing the chitin-rich cell walls of fungi.[2] It is compatible with live fungal cells and exhibits greater photostability compared to Calcofluor White M2R.[2][4] This makes it suitable for time-lapse imaging of fungal growth and morphogenesis.

Experimental Workflow: Fungal Cell Wall Staining





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